

solubility of 5-Bromo-3-methylpicolinonitrile in organic solvents

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Compound of Interest

Compound Name: **5-Bromo-3-methylpicolinonitrile**

Cat. No.: **B176418**

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LACK OF PUBLISHED DATA

After a comprehensive review of available scientific literature, patents, and chemical databases, it has been determined that specific quantitative solubility data for **5-Bromo-3-methylpicolinonitrile** in various organic solvents is not publicly available. The existing documentation primarily focuses on the compound's synthesis, chemical properties, and applications as a versatile building block in the pharmaceutical and agrochemical industries.[\[1\]](#) [\[2\]](#)

This guide, therefore, provides a detailed experimental protocol for determining the solubility of **5-Bromo-3-methylpicolinonitrile**, enabling researchers to generate this critical data in their own laboratories. The methodologies presented are standard in the field and are designed to yield accurate and reproducible results.

Experimental Protocol: Equilibrium Solubility Determination by HPLC

This protocol outlines the determination of the equilibrium solubility of **5-Bromo-3-methylpicolinonitrile** in a given organic solvent at a specific temperature. The principle involves saturating a solvent with the compound, allowing it to reach equilibrium, and then quantifying the dissolved compound using High-Performance Liquid Chromatography (HPLC).

Materials and Equipment:

- **5-Bromo-3-methylpicolinonitrile** (solid, purity $\geq 99\%$)[[1](#)]
- Selected organic solvents (HPLC grade)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (0.22 μm , compatible with the chosen solvent)
- Autosampler vials
- HPLC system with a UV detector
- Volumetric flasks and pipettes

Procedure:

- Preparation of Stock Solution for Calibration Curve:
 - Accurately weigh a known amount of **5-Bromo-3-methylpicolinonitrile** and dissolve it in a known volume of the chosen organic solvent to prepare a stock solution of a high concentration.
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards of known concentrations.
- Sample Preparation for Solubility Determination:
 - Add an excess amount of solid **5-Bromo-3-methylpicolinonitrile** to a known volume of the selected organic solvent in a suitable vial. The presence of undissolved solid is crucial to ensure saturation.
 - Tightly cap the vials to prevent solvent evaporation.

- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to the desired temperature.
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined experimentally.
- Sample Clarification:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully centrifuge the vials to pellet any remaining suspended solid.
- Sample Dilution and Analysis:
 - Withdraw an aliquot of the clear supernatant and filter it through a 0.22 μm syringe filter to remove any remaining particulate matter.
 - Accurately dilute the filtered supernatant with the same organic solvent to a concentration that falls within the range of the calibration curve.
 - Transfer the diluted sample to an autosampler vial.
 - Analyze the calibration standards and the sample by HPLC.
- Quantification:
 - Construct a calibration curve by plotting the peak area from the HPLC analysis of the standards against their known concentrations.
 - Determine the concentration of **5-Bromo-3-methylpicolinonitrile** in the diluted sample by interpolating its peak area on the calibration curve.
 - Calculate the original solubility of the compound in the solvent by multiplying the determined concentration by the dilution factor.

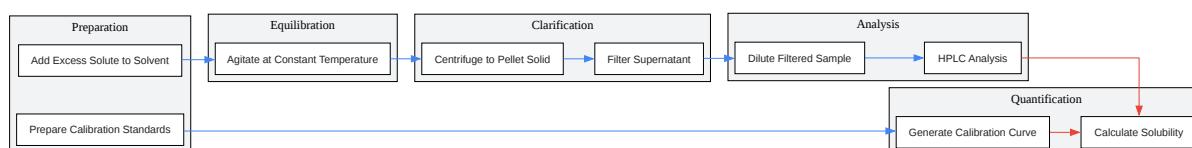
Data Presentation:

The determined solubility data should be presented in a clear and organized manner. A table is the most appropriate format for this.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
e.g., Methanol	e.g., 25	Calculated Value	Calculated Value
e.g., Acetonitrile	e.g., 25	Calculated Value	Calculated Value
e.g., Dichloromethane	e.g., 25	Calculated Value	Calculated Value
e.g., Toluene	e.g., 25	Calculated Value	Calculated Value
e.g., Ethyl Acetate	e.g., 25	Calculated Value	Calculated Value

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **5-Bromo-3-methylpicolinonitrile**.



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Caption: Experimental workflow for solubility determination.

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References

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